

Application Notes and Protocols for WSP-5

Staining in Cultured Cells

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Compound of Interest

Compound Name: WSP-5

Cat. No.: B15556035

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Audience: Researchers, scientists, and drug development professionals.

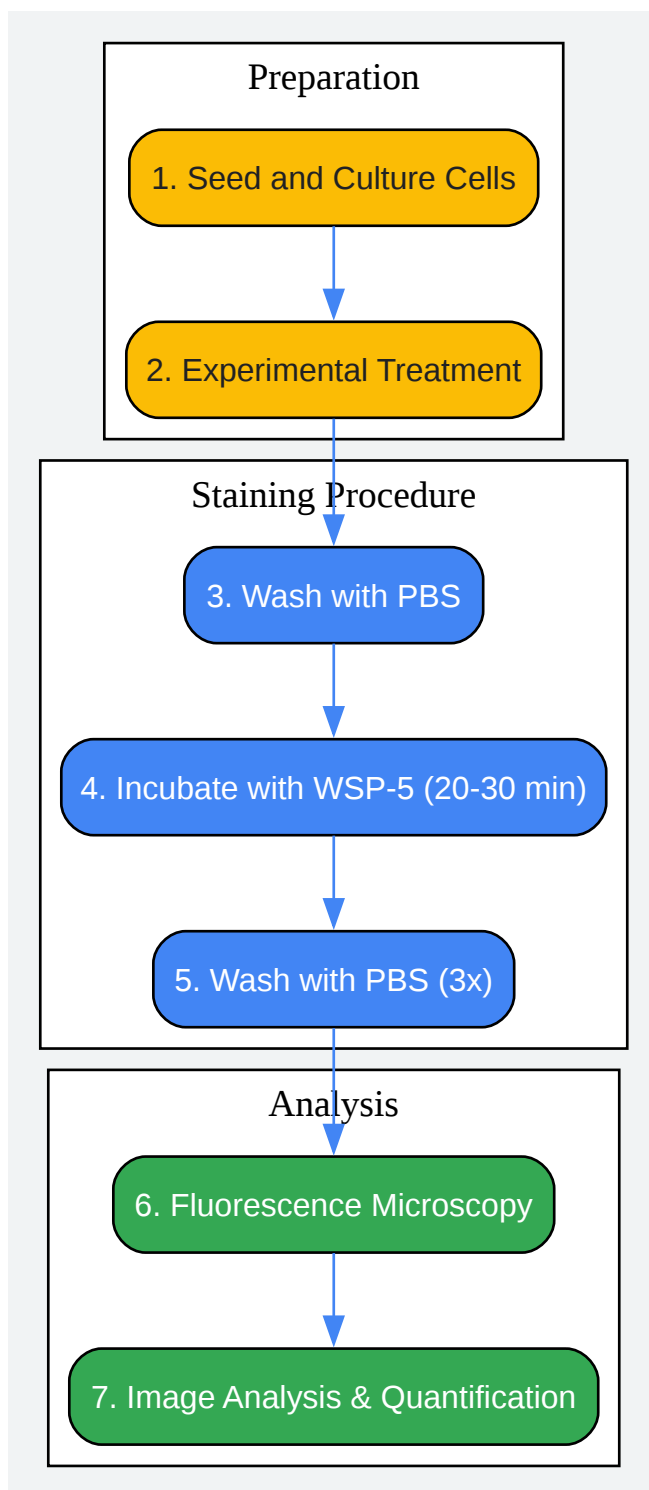
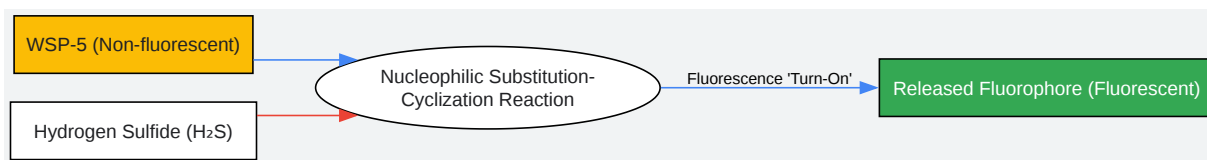
Introduction:

WSP-5 (Washington State Probe-5) is a fluorescent probe designed for the sensitive and rapid detection of hydrogen sulfide (H_2S) within biological samples, including cultured cells.[1][2] H_2S is increasingly recognized as a critical gaseous signaling molecule, analogous to nitric oxide, with significant roles in the immunological, neurological, and cardiovascular systems.[2][3]

WSP-5 operates on a "turn-on" mechanism, where it is initially non-fluorescent and exhibits a significant increase in fluorescence upon reaction with H_2S . [2][4] This reaction is based on the dual-nucleophilicity of H_2S , which mediates a tandem nucleophilic substitution-cyclization reaction to release a highly fluorescent molecule. [5][6] The probe demonstrates high selectivity for H_2S over other reactive sulfur species like cysteine and glutathione. [5][6]

Mechanism of Action:

WSP-5 is a cell-permeable compound that contains a fluorescein core modified with two pyridine disulfide groups. In its native state, the fluorescence of the core is quenched. Upon encountering H_2S , a specific chemical reaction occurs. The H_2S molecule attacks the disulfide bonds, leading to a cyclization reaction that releases the unquenched fluorophore. [5] This "turn-on" response allows for the direct visualization and quantification of H_2S levels within living cells.



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